

Application Notes and Protocols for Reconstituting and Using Lyophilized ACTH (1-17)

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Compound of Interest

Compound Name: Acth (1-17)

Cat. No.: B15618000

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Introduction

Adrenocorticotrophic hormone (ACTH) is a polypeptide hormone produced and secreted by the anterior pituitary gland. The synthetic fragment, **ACTH (1-17)**, is a potent agonist of the melanocortin 1 receptor (MC1R) and also interacts with other melanocortin receptors, making it a valuable tool for a variety of research applications.^{[1][2][3][4]} These application notes provide detailed protocols for the reconstitution, storage, and experimental use of lyophilized **ACTH (1-17)**, along with relevant quantitative data and signaling pathway information to guide researchers in their experimental design.

Product Information and Reconstitution

Proper reconstitution and storage of lyophilized **ACTH (1-17)** are critical for maintaining its biological activity and ensuring experimental reproducibility.

Reconstitution Protocol:

- **Equilibration:** Before opening, allow the vial of lyophilized **ACTH (1-17)** and the chosen solvent to equilibrate to room temperature.

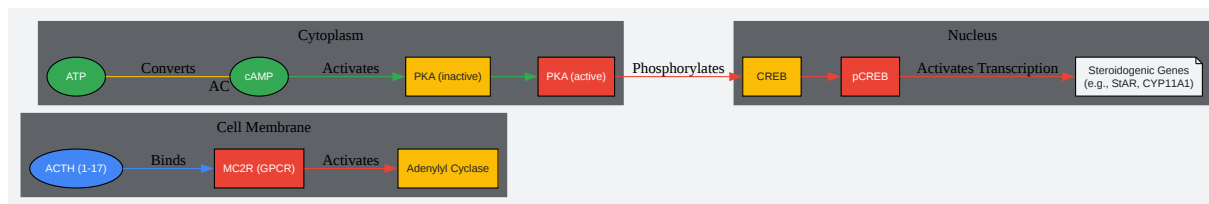
- **Centrifugation:** Briefly centrifuge the vial to ensure that all of the lyophilized powder is collected at the bottom.
- **Solvent Addition:** Carefully add the recommended solvent to the vial. For most applications, sterile, high-purity water (18 MΩ-cm) or sterile distilled water is recommended.^{[5][6]} For concentrations above 2 mg/mL, acetonitrile may be used.^[6] It is generally recommended to reconstitute to a concentration of at least 100 µg/mL.^[5]
- **Dissolution:** Gently agitate the vial to dissolve the peptide. Avoid vigorous shaking. If the peptide does not dissolve readily, gentle warming or sonication can be used.
- **Sterilization (Optional):** If the reconstituted solution is intended for cell culture, it can be sterile-filtered through a 0.22 µm filter.^[1]

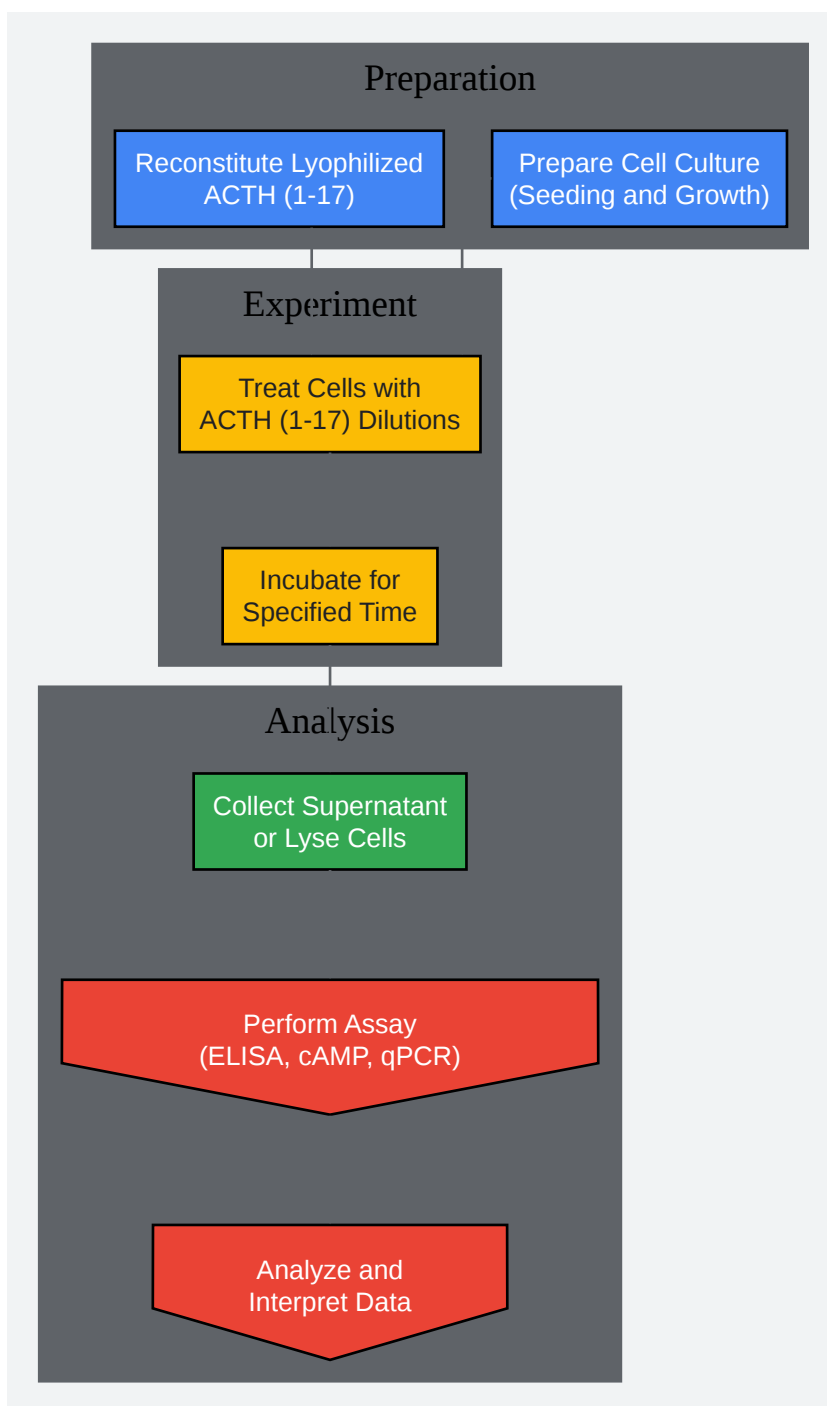
Storage and Stability:

Form	Storage Temperature	Duration	Notes
Lyophilized	-20°C to -80°C	Up to 2 years	Store in a desiccated environment, protected from light. ^[1] ^[6]
Reconstituted (Short-term)	4°C	2-7 days	
Reconstituted (Long-term)	-20°C to -80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. ^[1] For extended storage, consider adding a carrier protein like 0.1% HSA or BSA. ^[5] ^[7]

Signaling Pathway

ACTH (1-17) primarily exerts its effects by binding to melanocortin receptors (MCRs), which are G-protein coupled receptors (GPCRs).[8] The canonical signaling pathway involves the activation of adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent activation of Protein Kinase A (PKA).[9] PKA then phosphorylates various downstream targets, including transcription factors that regulate gene expression.





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